

# O-Desmethyl Mebeverine Acid-d6: A Technical Guide to Chemical Properties and Stability

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## Compound of Interest

Compound Name: *O-Desmethyl Mebeverine acid-d6*

Cat. No.: *B15559956*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and stability of **O-Desmethyl Mebeverine acid-d6**, a deuterated analog of a primary metabolite of the antispasmodic drug Mebeverine. This document is intended to serve as a comprehensive resource for researchers and professionals engaged in drug metabolism studies, pharmacokinetic analysis, and bioanalytical method development.

## Core Chemical Properties

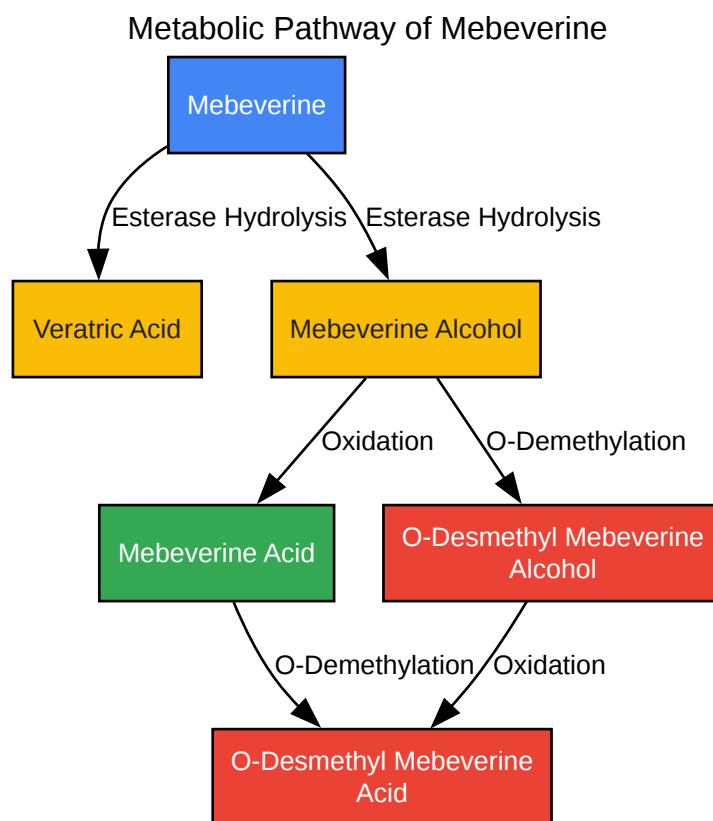
**O-Desmethyl Mebeverine acid-d6** is a stable isotope-labeled compound essential for use as an internal standard in the quantitative analysis of O-Desmethyl Mebeverine acid in biological matrices.<sup>[1][2]</sup> The deuterium labeling offers a distinct mass shift, facilitating precise quantification via mass spectrometry without altering the compound's chemical behavior in chromatographic systems.<sup>[1]</sup>

Below is a summary of the key chemical properties for both the deuterated and non-deuterated forms of O-Desmethyl Mebeverine acid.

Property	O-Desmethyl Mebeverine acid-d6	O-Desmethyl Mebeverine acid
Molecular Formula	C <sub>15</sub> H <sub>17</sub> D <sub>6</sub> NO <sub>3</sub> [3]	C <sub>15</sub> H <sub>23</sub> NO <sub>3</sub> [4][5]
Molecular Weight	271.4 g/mol (approx.)	265.35 g/mol [5][6][7]
CAS Number	Not explicitly available	586357-02-0[4][6][7][8]
Formal Name	4-[ethyl[2-(4-hydroxyphenyl)-1-methylethyl]amino]-butanoic acid-d6	4-[ethyl[2-(4-hydroxyphenyl)-1-methylethyl]amino]-butanoic acid[4]
Synonyms	Mebeverine metabolite O-desmethyl Mebeverine acid-d6[1]	Mebeverine metabolite O-desmethyl Mebeverine acid[9]
Physical State	Solid[4]	Light pink or Off-White to Beige Solid[6][10]
Solubility	Not explicitly available	DMSO: Slightly soluble, Methanol: Slightly soluble with sonication[4]
Purity	Typically ≥95%	Typically >95% (By HPLC)[4][7]

## Metabolic Pathway of Mebeverine

O-Desmethyl Mebeverine acid is a significant metabolite of Mebeverine, a musculotropic antispasmodic agent.[9] The metabolic cascade of Mebeverine is initiated by esterase-catalyzed hydrolysis, yielding Veratric acid and Mebeverine alcohol.[11][12][13] Subsequent metabolism of Mebeverine alcohol through oxidation and O-demethylation leads to the formation of O-Desmethyl Mebeverine acid.[4] Understanding this pathway is crucial for interpreting pharmacokinetic data and assessing drug efficacy and safety.



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Metabolic conversion of Mebeverine.

## Stability Profile

### O-Desmethyl Mebeverine Acid

The stability of O-Desmethyl Mebeverine acid is a critical parameter for accurate bioanalytical measurements. Available data indicates that the compound is stable for at least four years when stored at -20°C.[4] It is also noted to be hygroscopic, necessitating storage under an inert atmosphere.[6][10]

### O-Desmethyl Mebeverine Acid-d6

Specific long-term stability studies for **O-Desmethyl Mebeverine acid-d6** are not extensively published. However, as a stable isotope-labeled internal standard, it is synthesized to be chemically identical to its non-deuterated counterpart and is expected to exhibit similar stability under identical storage conditions. For stock solutions, storage at -80°C is recommended for up to 6 months, while at -20°C, usability is suggested for up to 1 month.[9]

The parent drug, Mebeverine, is known to be unstable in biological matrices containing esterases, such as blood and plasma, but is relatively stable in aqueous solutions and urine. [12] This underscores the importance of appropriate sample handling and storage to prevent ex vivo degradation of the analyte and internal standard.

## Experimental Protocols

### Stock and Working Solution Preparation

A common protocol for preparing stock and working solutions of O-Desmethyl Mebeverine acid for in vivo studies involves the use of solvents like DMSO, PEG300, and Tween-80.[9]

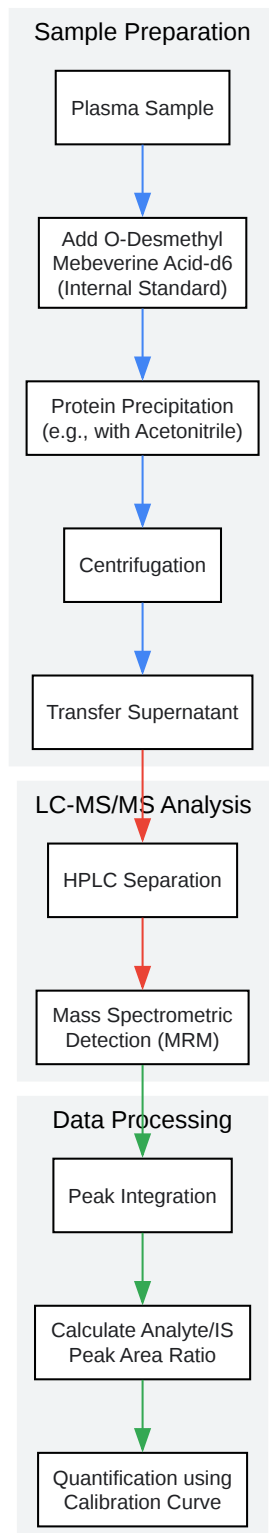
Example Protocol for a 1 mg/mL Working Solution:

- Prepare a 10.0 mg/mL stock solution in DMSO.
- To 400  $\mu$ L of PEG300, add 100  $\mu$ L of the DMSO stock solution and mix thoroughly.
- Add 50  $\mu$ L of Tween-80 to the mixture and mix until uniform.
- Adjust the final volume to 1 mL with saline.[9]

### Bioanalytical Method using HPLC-MS/MS

An established HPLC-MS/MS method for the simultaneous quantification of Desmethyimebeverine acid, Mebeverine acid, and Mebeverine alcohol in human plasma has been published and can be adapted for use with the deuterated internal standard.[4]

## Bioanalytical Workflow for Quantification



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Typical bioanalytical workflow.

#### Key Considerations for Method Development:

- **Chromatography:** A C18 reversed-phase column is typically suitable for separation. The mobile phase composition (e.g., acetonitrile or methanol with an aqueous buffer) should be optimized for resolution and peak shape.
- **Mass Spectrometry:** Detection should be performed using a triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity. Specific precursor-to-product ion transitions for both O-Desmethyl Mebeverine acid and its d6-labeled internal standard must be determined.
- **Validation:** The method must be fully validated according to regulatory guidelines (e.g., FDA or EMA), including assessments of linearity, accuracy, precision, selectivity, matrix effect, and stability (freeze-thaw, short-term, and long-term).

## Applications in Research and Development

**O-Desmethyl Mebeverine acid-d6** is an indispensable tool in several areas of pharmaceutical research:

- **Pharmacokinetic Studies:** Enables accurate determination of the absorption, distribution, metabolism, and excretion (ADME) properties of Mebeverine by providing a reliable internal standard for the quantification of its major metabolite.<sup>[2]</sup>
- **Therapeutic Drug Monitoring (TDM):** Facilitates the precise measurement of metabolite concentrations in patients, which can be crucial for optimizing dosage and minimizing adverse effects.<sup>[2]</sup>
- **Metabolic Research:** Serves as a tracer to investigate the metabolic fate of Mebeverine and identify potential drug-drug interactions.<sup>[1][2]</sup>

In conclusion, **O-Desmethyl Mebeverine acid-d6** is a well-characterized and essential reference compound for advanced analytical and metabolic studies of Mebeverine. Its stable isotope labeling ensures the accuracy and reliability of quantitative bioanalytical methods, making it a cornerstone for researchers and drug development professionals in this field.

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